

Technical Guide: Thermal Stability Profile of Sodium Propynesulfonate (SPS)

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Compound of Interest

Compound Name: *1-Propyne-1-sulfonic acid, sodium salt*

CAS No.: 28672-98-2

Cat. No.: B14687028

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Executive Summary

Sodium propynesulfonate (SPS), also known as Sodium 2-propyn-1-sulfonate (CAS: 55947-46-1), is a critical functional additive used primarily in nickel electroplating (as a brightener/leveling agent) and lithium-ion battery electrolytes (as a solid electrolyte interphase [SEI] former).^{[1][2]}

Unlike simple inorganic salts, SPS contains a reactive propargyl (alkyne) moiety. Consequently, its thermal stability is defined not by a simple melting event, but by a competitive decomposition mechanism involving polymerization and sulfonate cleavage.

Critical Thermal Thresholds:

- Decomposition Onset (): ~220°C (Solid state)
- Melting Point: Decomposes upon melting (approx. 220–230°C).

- Flash Point: Not applicable for pure solid; 26°C for methanolic solutions.[2]

Physicochemical Profile & Purity Considerations

Before analyzing thermal data, it is vital to establish the baseline material properties. Commercial SPS is often supplied as an aqueous solution or a hygroscopic powder. Thermal analysis must be performed on the anhydrous solid to avoid interference from solvent evaporation.

Table 1: Core Physicochemical Properties

Property	Specification	Notes
Chemical Formula		
Molecular Weight	142.11 g/mol	
Physical State	White to yellowish crystalline powder	Highly hygroscopic.
Melting Point	220°C (Decomposes)	Material browns/chars rather than forming a clear melt.
Solubility	High in Water, Methanol	Insoluble in non-polar organic solvents.
Hygroscopicity	High	Absorbed moisture mimics mass loss in TGA

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Senior Scientist Note: Do not confuse the flash point of SPS solutions (often supplied in methanol, FP ~26°C) with the stability of the solid salt. The solid is not volatile but is combustible under high heat.

Thermal Decomposition Metrics (TGA & DSC)

The thermal stability of SPS is best characterized using a combination of Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC).

Thermogravimetric Analysis (TGA)

In an inert atmosphere (

), SPS exhibits a multi-stage weight loss profile:

- Stage I (Dehydration):
 - Observation: 1–5% mass loss (depending on drying).
 - Cause: Loss of physisorbed water. SPS is hygroscopic; this step is non-destructive.
- Stage II (Primary Decomposition):
 - Observation: Sharp mass loss (onset ~220°C).
 - Cause: Polymerization of the alkyne group and initial breakdown of the organic backbone.
- Stage III (Carbonization):
 - Observation: Gradual mass loss.[\[3\]](#)
 - Cause: Cleavage of the C-S bond, release of

, and formation of sodium sulfate/carbonate residues.

Differential Scanning Calorimetry (DSC)

DSC reveals the thermodynamic nature of the breakdown:

- Endothermic Event: None observed for pure melting.
- Exothermic Event (

): A distinct exothermic peak is observed immediately following the onset of decomposition. This indicates alkyne polymerization (cross-linking of the triple bonds), which releases significant heat.

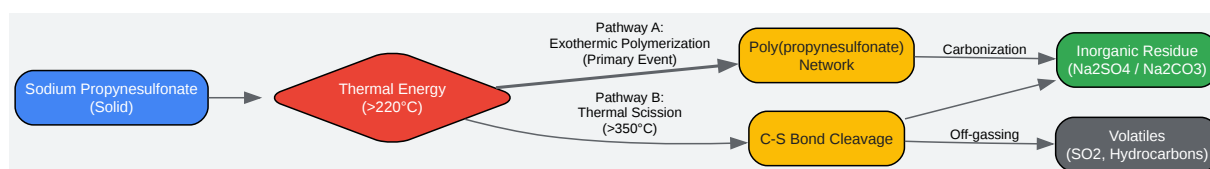
Decomposition Mechanism

The degradation of SPS is driven by the high reactivity of the propargyl group (

). Unlike saturated sulfonates (e.g., sodium methanesulfonate) which are stable up to 400°C, the triple bond in SPS introduces a lower-energy failure mode.

Visualizing the Pathway

The following diagram illustrates the competitive degradation pathways.



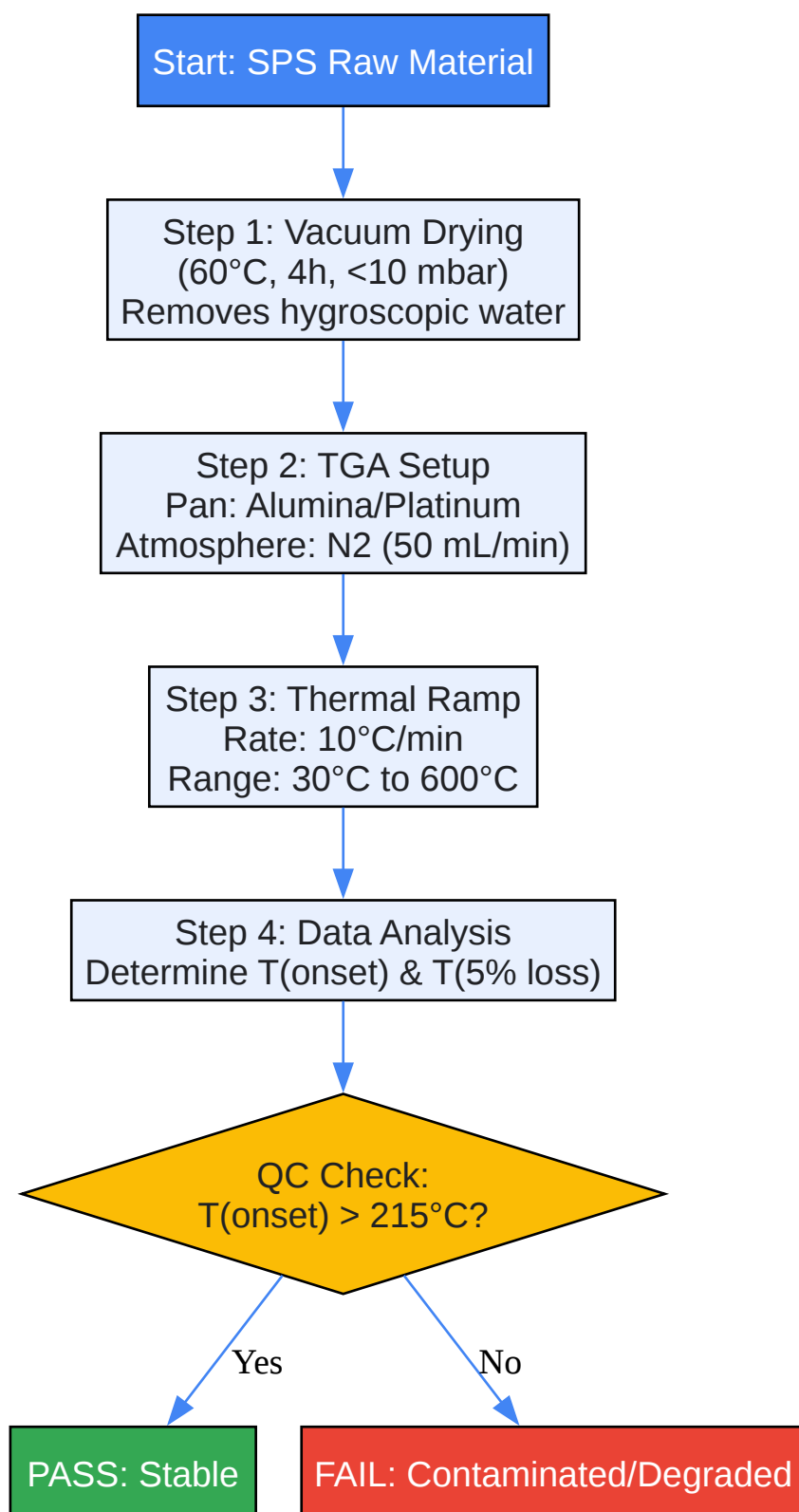
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Figure 1: Thermal degradation pathways of SPS. The primary instability arises from the polymerization of the alkyne tail, followed by sulfonate scission.

Experimental Protocol: Validating Stability

To validate the stability of a specific SPS batch (e.g., for QC in battery electrolyte production), follow this self-validating protocol.

Workflow Diagram



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Figure 2: Standardized QC workflow for determining thermal stability of SPS.

Detailed Methodology

- Sample Preparation:
 - SPS is hygroscopic.[4] Pre-dry the sample at 60°C under vacuum for 4 hours. Failure to do this will result in a false "decomposition" signal at 100°C due to water evaporation.
- Instrument Setup (TGA/DSC):
 - Crucible: Alumina () or Platinum (). Do not use Aluminum pans if going above 500°C.
 - Atmosphere: High-purity Nitrogen () flow at 50 mL/min to prevent oxidative combustion, isolating thermal decomposition.
 - Ramp Rate: 10 K/min (Standard).
- Data Interpretation:
 - Define using the tangent method (intersection of the baseline and the slope of the first major mass loss step).
 - Acceptance Criteria: For battery-grade SPS, should be . Lower values indicate organic impurities or hydrolysis products.

Application Context & Safety

Battery Applications (Li-ion)

In Li-ion batteries, SPS is used as an additive (<2 wt%).

- **Operational Stability:** The internal temperature of a battery rarely exceeds 60°C during normal operation. SPS is thermally stable in this range.
- **Thermal Runaway:** In a runaway scenario (>150°C), SPS will contribute to exotherms via polymerization, potentially accelerating the failure mode. However, its low concentration makes this contribution minor compared to the electrolyte solvent.

Storage Recommendations

- **Temperature:** Store below 30°C.
- **Atmosphere:** Store under inert gas (Argon/Nitrogen) or in tightly sealed containers with desiccants.
- **Incompatibility:** Avoid strong oxidizers and strong acids, which can catalyze the polymerization of the alkyne group even at room temperature.

References

- Chemos GmbH & Co.[5] KG. (2023). Safety Data Sheet: Sodium 2-propyne-1-sulphonate. Retrieved from
- LookChem. (2024). Sodium propynesulfonate - CAS 55947-46-1 Properties and Melting Point Data. Retrieved from [1]
- Netzsch Analysis. (2020). Thermal Stability Determination via TGA (ASTM E2550-17 vs ISO 11358-1). Retrieved from
- National Institutes of Health (NIH). (2025). Electrochemical Synthesis and Stability of Alkyne Sulfonates. Retrieved from
- GuideChem. (2024). Sodium propynesulfonate MSDS and Chemical Properties. Retrieved from

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- [3. epublications.marquette.edu \[epublications.marquette.edu\]](#)
- [4. pdf.benchchem.com \[pdf.benchchem.com\]](#)
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